

Chemical Safety of 4'-Hydroxy-3'-(trifluoromethyl)acetophenone: A Technical Guide

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Compound of Interest

Compound Name: 4'-Hydroxy-3'-(trifluoromethyl)acetophenone

Cat. No.: B139320

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Disclaimer: This document provides a summary of available chemical safety information for **4'-Hydroxy-3'-(trifluoromethyl)acetophenone** (CAS No. 149105-11-3). It is intended for informational purposes for a technical audience and should not be considered a substitute for a formal risk assessment or the guidance provided in a Safety Data Sheet (SDS).

Introduction

4'-Hydroxy-3'-(trifluoromethyl)acetophenone is a substituted acetophenone derivative. Acetophenones are a class of organic compounds that are widely used as intermediates in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals. The presence of a trifluoromethyl group can significantly alter the physicochemical and biological properties of a molecule, often enhancing its metabolic stability and bioactivity. This guide provides a consolidated overview of the available safety information for this compound, focusing on its hazard identification, handling procedures, and the experimental protocols for its safety assessment.

Hazard Identification and Classification

Based on available Safety Data Sheets, **4'-Hydroxy-3'-(trifluoromethyl)acetophenone** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

- Skin Irritation: Category 2 (Causes skin irritation)
- Serious Eye Irritation: Category 2 (Causes serious eye irritation)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements: A comprehensive list of precautionary statements can be found in the supplier's Safety Data Sheet. Key recommendations include avoiding breathing dust/fume/gas/mist/vapors/spray, washing skin thoroughly after handling, and using only outdoors or in a well-ventilated area.

Physicochemical and Toxicological Data

Quantitative toxicological data for **4'-Hydroxy-3'-(trifluoromethyl)acetophenone**, such as LD50 (median lethal dose) and LC50 (median lethal concentration) values, are not readily available in the public domain. The information presented below is collated from various supplier data sheets.

Table 1: Physicochemical Properties

Property	Value	Reference
CAS Number	149105-11-3	[1] [2]
Molecular Formula	C ₉ H ₇ F ₃ O ₂	[1] [2]
Molecular Weight	204.15 g/mol	[2]
Appearance	Brown powder/solid	[1]
Melting Point	170.5-179.5 °C	[1]
Boiling Point	174-179 °C	

Table 2: Acute Toxicity Data

Endpoint	Value	Species	Route	Reference
LD50	Data not available	-	-	-
LC50	Data not available	-	-	-

Experimental Protocols for Safety Assessment

Detailed experimental protocols for assessing the safety of chemicals are provided by organizations such as the Organisation for Economic Co-operation and Development (OECD). The following are summaries of the OECD guidelines relevant to the identified hazards of **4'-Hydroxy-3'-(trifluoromethyl)acetophenone**.

Skin Irritation/Corrosion (OECD Guideline 404)

This test is designed to assess the potential of a substance to cause reversible inflammatory changes to the skin.

Methodology:

- **Animal Model:** Healthy, young adult albino rabbits are typically used.

- **Test Substance Preparation:** The test substance (solid or liquid) is applied directly to a small area of shorn skin.
- **Application:** A gauze patch holding 0.5 g of the solid test substance is applied to the skin and held in place with a semi-occlusive dressing for a 4-hour exposure period.
- **Observation:** After the exposure period, the patch is removed, and the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- **Scoring:** The reactions are scored according to a standardized grading system.

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References

- 1. H31691.03 [thermofisher.com]
- 2. 149105-11-3 | 4'-HYDROXY-3'-(TRIFLUOROMETHYL)ACETOPHENONE - Alachem Co., Ltd. [alachem.co.jp]
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